

ABS generation characteristics coal-fired flue gas

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Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

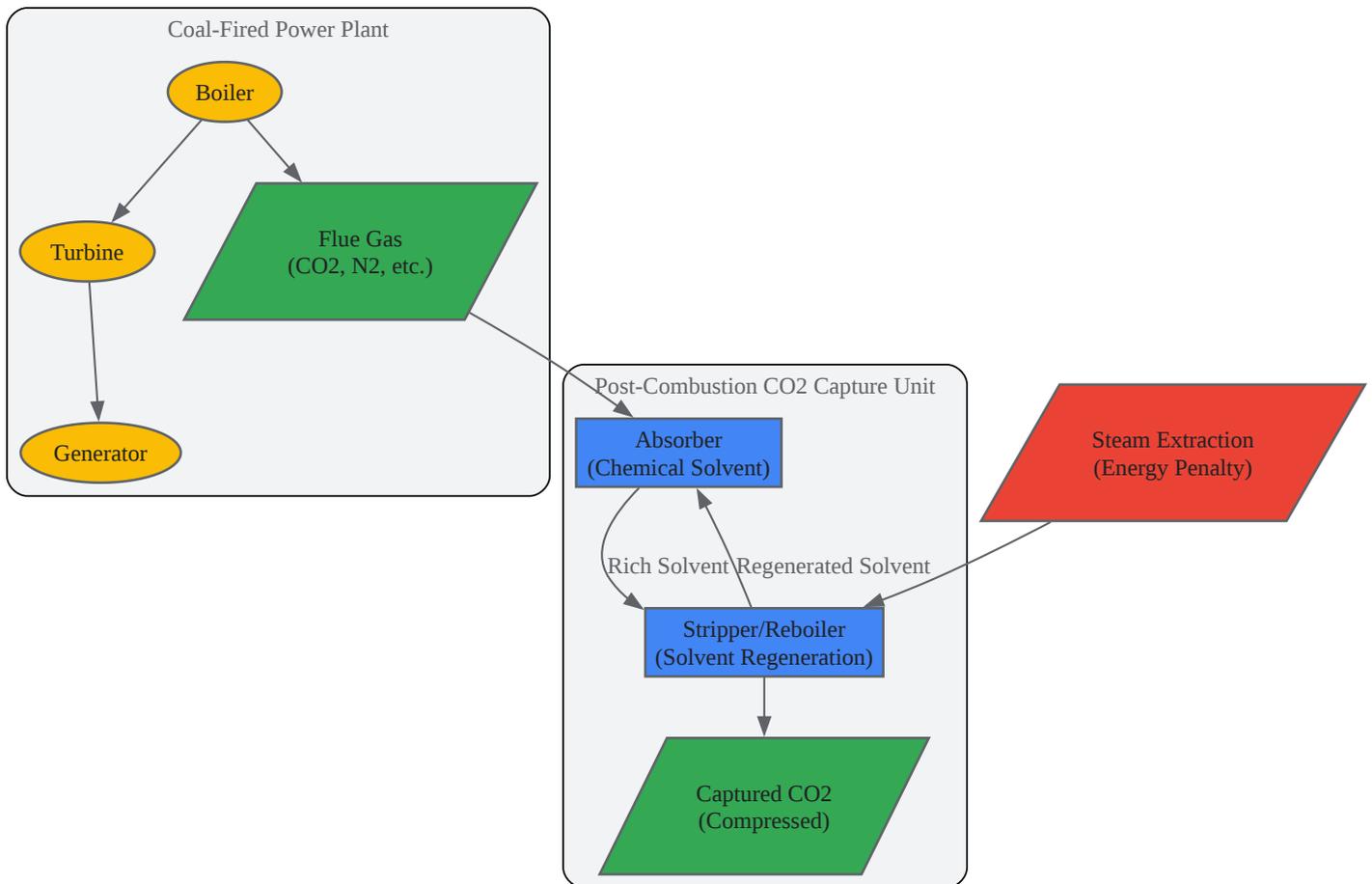
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CO2 Capture Technologies for Coal-Fired Flue Gas

| Technology Pathway | Key Principle | CO2 Capture Rate | Key Features & Challenges |
|--|---|------------------|---|
| Post-Combustion Capture [1] [2] | Separates CO2 from the flue gas <i>after</i> coal is burned. | Not specified | • Easily retrofitted to existing plants • Uses chemical solvents (e.g., amines) [1] |
| Pre-Combustion Capture [1] | Converts coal to gas, separates CO2 <i>before</i> combustion. | ~90-95% [1] | • Higher efficiency but more complex • Common in Integrated Gasification Combined Cycle (IGCC) plants [1] |
| Oxy-Fuel Combustion [1] | Burns coal in pure oxygen, creating a flue gas of mostly CO2 and water. | ~100% [1] | • Simplifies CO2 separation but is energy-intensive to produce oxygen [1] |

A primary method in post-combustion capture is chemical absorption. The following diagram illustrates the logical workflow and integration points of this technology within a power plant system.



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Logical workflow of a post-combustion CO₂ capture system using chemical absorption.

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References

1. A Review on Technologies for Reducing CO2 Emission from Coal ... [intechopen.com]
2. Research progress in metal–organic frameworks (MOFs) in... [pubs.rsc.org]

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